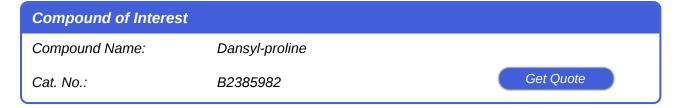


Dansyl-Proline: A Comprehensive Technical Guide for Researchers

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Dansyl-proline**, a fluorescently labeled amino acid derivative with significant applications in biochemical and pharmaceutical research. This document covers its fundamental properties, experimental applications, and relevant biological pathways, presenting data in a structured and accessible format for laboratory professionals.

Core Properties of Dansyl-Proline

Dansyl-proline is a derivative of the amino acid proline, covalently modified with a dansyl group. This modification imparts fluorescent properties to the molecule, making it a valuable tool for various detection methods.



Property	Value	Citation
CAS Number	1-[5- (dimethylamino)naphthalen-1- yl]sulfonylpyrrolidine-2- carboxylic acid: Not explicitly found; Dansyl-L-proline cyclohexylammonium salt: 48201-36-1	[1]
Molecular Weight	348.4 g/mol	[1]
Molecular Formula	C17H20N2O4S	[1]
Excitation Maximum (λex)	~335-340 nm	[2][3]
Emission Maximum (λem)	~518-525 nm	[2][3]

Applications in Research and Drug Development

Dansyl-proline and the broader technique of dansylation have been instrumental in various fields of study. The fluorescence of the dansyl group allows for highly sensitive detection of molecules.



Application Area	Description	Citations
N-Terminal Protein Sequencing	The dansyl method is a classic technique for identifying the N-terminal amino acid of a peptide. Dansyl chloride reacts with the primary amine of the N-terminal residue, and after acid hydrolysis, the fluorescent dansylated amino acid can be identified.[2]	[2]
Enzymology	The fluorescence of dansylproline is often quenched upon binding to hydrophobic pockets of enzymes. This property is utilized to study substrate recognition mechanisms and to determine binding affinities of inhibitors.[2]	[2]
Receptor Mapping	Conjugates of Dansyl-proline can be used as fluorescent probes for receptors, such as G protein-coupled receptors (GPCRs). Binding to the receptor can lead to a significant enhancement in fluorescence, enabling the study of ligand-receptor dynamics in real-time.[2]	[2]
Drug Development	Proline and its analogues are important building blocks in the synthesis of small-molecule drugs and pharmaceutical peptides.[4][5] The unique structural properties of proline analogues can enhance the	[4][5][6]



	efficacy and reduce side effects of pharmaceutical compounds.[4] L-proline uptake is also being explored as a potential drug target in diseases like Chagas disease. [6]	
Chromatography	Dansylation is a widely used pre-column derivatization technique in High-Performance Liquid Chromatography (HPLC) to enable fluorescent detection of amino acids and other primary and secondary amines that lack a natural chromophore.[7][8]	[7][8]

Experimental Protocols General Protocol for Dansylation of Peptides for N Terminal Analysis

This protocol outlines the fundamental steps for labeling a peptide with dansyl chloride for subsequent N-terminal amino acid identification.

- Reaction Setup: Dissolve the peptide in a suitable buffer, typically at an alkaline pH (e.g., pH 9.5-10.5 with sodium bicarbonate).
- Dansyl Chloride Addition: Add a solution of dansyl chloride in an organic solvent (e.g., acetone) to the peptide solution. The reaction is typically carried out in the dark due to the light sensitivity of the dansyl group.
- Incubation: Allow the reaction to proceed at room temperature or with gentle heating.
- Hydrolysis: After the reaction is complete, the peptide is hydrolyzed into its constituent amino acids using strong acid (e.g., 6M HCl) at an elevated temperature (e.g., 105°C) for several



hours.

 Analysis: The resulting mixture, containing the dansylated N-terminal amino acid and free amino acids, is then separated and identified, typically by HPLC or thin-layer chromatography, using fluorescence detection.[2]

Protocol for Dansylation of Polyamines for HPLC Analysis

This method is adapted from a study on polyamine quantification.[7]

- Sample Preparation: Homogenize the biological sample in perchloric acid, incubate on ice, and then centrifuge to obtain a supernatant containing free polyamines.
- Dansylation Reaction:
 - Mix the extract with an internal standard (e.g., 1,7-diaminoheptane).
 - Add a saturated sodium bicarbonate solution.
 - Add dansyl chloride solution in acetone.
 - Incubate the mixture in the dark at 70°C for 50 minutes.
- Quenching: Add a proline solution to react with the excess dansyl chloride and incubate at room temperature in the dark for 30 minutes.
- Extraction: Extract the dansylated polyamines with an organic solvent like toluene.
- Analysis: Evaporate the organic phase and resuspend the residue in acetonitrile for analysis by reverse-phase HPLC with a C18 column and fluorescence detection.

Signaling Pathways and Biological Context

While **Dansyl-proline** itself is primarily a synthetic tool, the molecule it is derived from, proline, is deeply involved in cellular signaling, particularly in response to stress. Understanding proline metabolism provides a crucial context for many studies where **Dansyl-proline** might be employed.



In plants, proline biosynthesis and catabolism are tightly regulated in response to abiotic stresses like drought and salinity.[9][10] The accumulation of proline is thought to act as an osmoprotectant and a scavenger of reactive oxygen species (ROS).[9][10] Key signaling pathways, such as the mitogen-activated protein kinase (MAPK) cascade, are involved in regulating proline biosynthesis under stress conditions.[11]

Caption: Proline metabolism and its regulation by stress signaling pathways in plants.

The experimental workflow for using **Dansyl-proline** often involves a series of steps from sample preparation to final analysis. The following diagram illustrates a generalized workflow for protein analysis using dansylation.

Caption: Generalized experimental workflow for N-terminal protein analysis using dansylation.

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